

NE-100 hydrochloride solubility in aqueous solutions

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Compound of Interest

Compound Name: NE-100 hydrochloride

Cat. No.: B15603839

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Technical Support Center: NE-100 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on the aqueous solubility of **NE-100 hydrochloride**. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **NE-100 hydrochloride** in aqueous solutions and organic solvents?

A1: The reported solubility of **NE-100 hydrochloride** can vary between suppliers and under different experimental conditions. It is crucial to consider these values as a range rather than absolute figures. The table below summarizes the available data.

Solvent	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
Water	1.96 - 15	5 - 38.27	Sonication and heating to 60°C may be required to achieve higher concentrations. [1][2]
DMSO	39.2 - 250	100 - 637.8	One source reports "Soluble," while another suggests using ultrasound to aid dissolution.[1][2]

Q2: What is the recommended storage condition for **NE-100 hydrochloride** powder and solutions?

A2: For long-term stability, **NE-100 hydrochloride** in solid form should be stored at -20°C for up to three years. Once dissolved in a solvent, it is recommended to store the solution at -80°C for up to one year.[1]

Q3: How stable is **NE-100 hydrochloride** in aqueous solutions?

A3: There is limited publicly available data specifically on the long-term stability of **NE-100 hydrochloride** in aqueous solutions. The stability of hydrochloride salts in solution can be influenced by factors such as pH, the type of storage container, and temperature. It is advisable to prepare fresh solutions for each experiment or to conduct a stability study for your specific buffer and storage conditions if long-term storage is necessary.

Q4: How does pH affect the solubility of **NE-100 hydrochloride**?

A4: While specific data for **NE-100 hydrochloride** is not readily available, it is a hydrochloride salt of a weakly basic compound. Generally, the aqueous solubility of such compounds can be pH-dependent. For some weakly basic drug hydrochlorides, a decrease in pH can lead to a decrease in solubility.[3] Therefore, it is recommended to verify the solubility in your specific buffer system and pH.

Troubleshooting Guide

Issue 1: Difficulty in dissolving **NE-100 hydrochloride** in water.

- Problem: The compound is not fully dissolving at the desired concentration.
- Possible Cause: The desired concentration exceeds the solubility limit under your current conditions.
- Solution:
 - Increase Temperature: Gently warm the solution to 60°C.[\[1\]](#)
 - Sonication: Use a sonicator to aid dissolution.[\[1\]](#)
 - Adjust pH: Experiment with slight adjustments to the pH of your aqueous buffer, as this can influence the solubility of hydrochloride salts.
 - Lower Concentration: If the above methods are not successful or not suitable for your experiment, consider preparing a more dilute solution.

Issue 2: Precipitation of **NE-100 hydrochloride** from an aqueous solution upon storage.

- Problem: The compound precipitates out of the solution after a period of storage.
- Possible Cause: The solution was supersaturated, or the stability of the compound in the solution is limited under the storage conditions.
- Solution:
 - Storage Conditions: Ensure the solution is stored at the recommended -80°C.[\[1\]](#) Avoid repeated freeze-thaw cycles.
 - pH Shift: Check for any pH changes in your buffer during storage, as this can affect solubility.
 - Fresh Solutions: It is best practice to prepare aqueous solutions fresh for each experiment to avoid issues with stability and precipitation.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of **NE-100 hydrochloride** powder (Molecular Weight: 391.97 g/mol). For 1 mL of a 10 mM stock solution, you will need 3.92 mg.
- **Dissolving:** Add the appropriate volume of DMSO to the powder.
- **Mixing:** Vortex the solution until the compound is completely dissolved. The use of an ultrasonic bath can aid in dissolution.[\[4\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[1\]](#)

Protocol 2: Preparation of an Aqueous Solution for in vitro Experiments

- **Stock Solution:** Start with a high-concentration stock solution in DMSO (e.g., 10 mM).
- **Dilution:** Serially dilute the DMSO stock solution with your desired aqueous buffer (e.g., PBS, cell culture medium) to the final working concentration.
- **DMSO Concentration:** Ensure the final concentration of DMSO in your experiment is low (typically <0.1%) to avoid solvent-induced artifacts.
- **Mixing:** Mix the solution thoroughly by vortexing or gentle inversion.
- **Usage:** Use the freshly prepared aqueous solution immediately for your experiments.

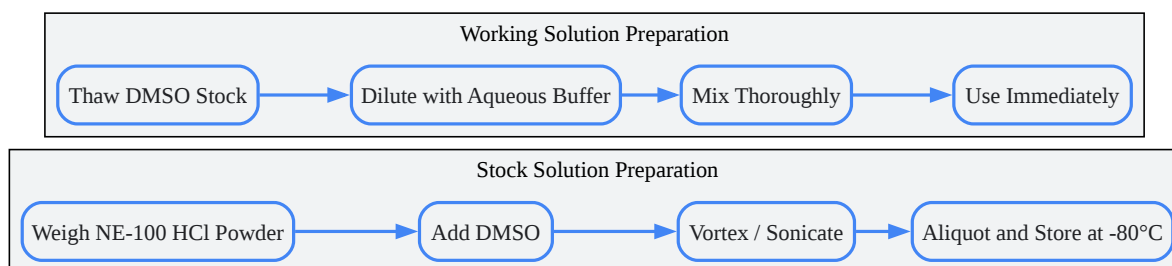
Protocol 3: Example Formulation for in vivo Studies

For animal studies, a common formulation involves a co-solvent system to ensure solubility and bioavailability.

- **Initial Dissolution:** Dissolve **NE-100 hydrochloride** in a small volume of DMSO (e.g., 50 µL).

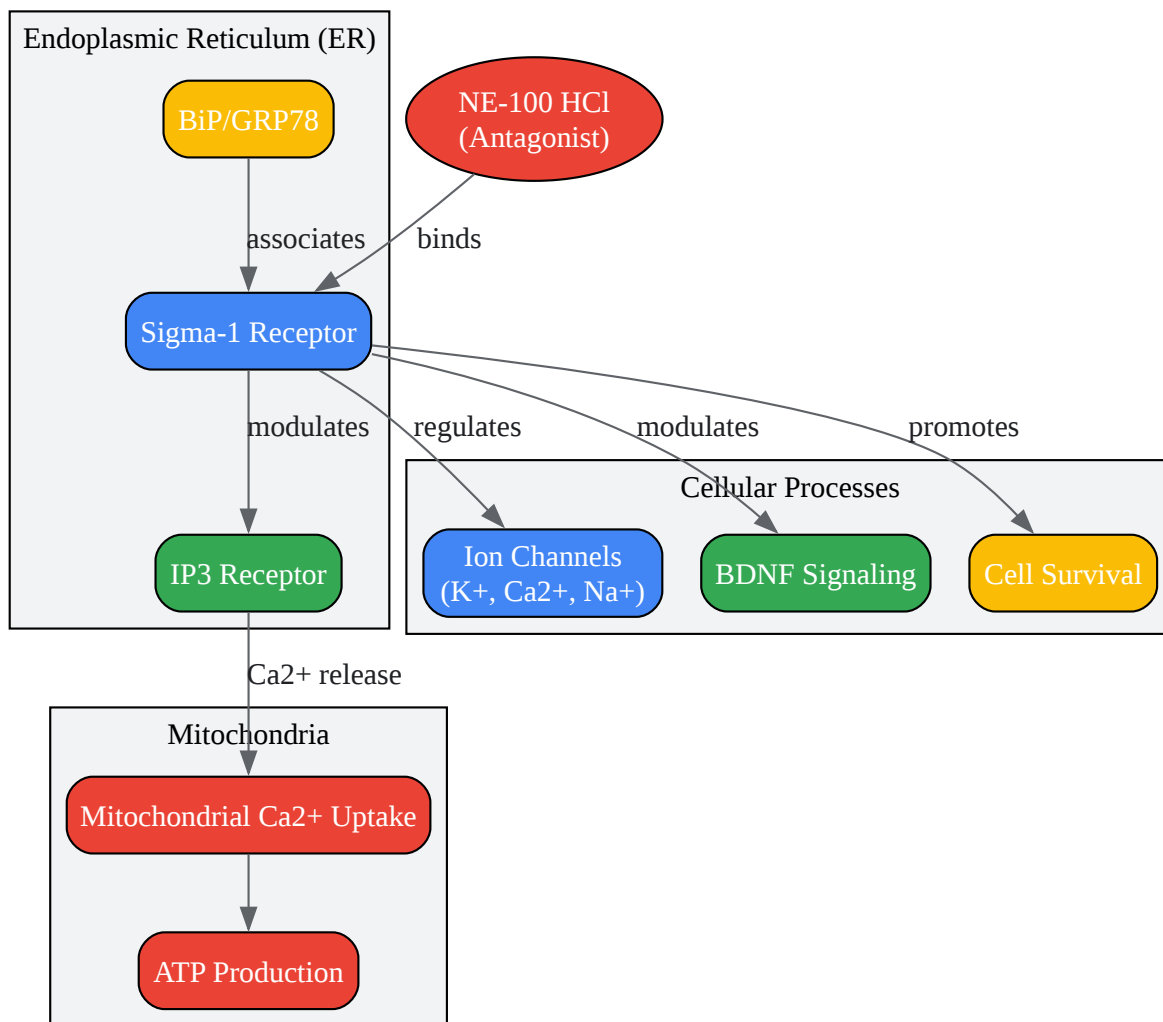
- Co-solvent Addition: Add a co-solvent such as PEG300 (e.g., 300 μ L) and mix well until the solution is clear.
- Surfactant Addition: Add a surfactant like Tween 80 (e.g., 50 μ L) and mix thoroughly.
- Aqueous Phase: Add saline or PBS (e.g., 600 μ L) to reach the final volume and mix until the solution is clear.
- Administration: This formulation is an example, and the optimal vehicle may vary depending on the animal model and route of administration. It is crucial to develop and validate a suitable formulation for your specific experimental needs.

Visualizations



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Caption: A typical workflow for preparing **NE-100 hydrochloride** solutions.



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Caption: The Sigma-1 receptor signaling pathway.

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